

A Comparative Guide to the Cross-Reactivity of SR Protein Family Members

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Compound of Interest

Compound Name: SR94

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This guide provides a comprehensive comparison of the cross-reactivity and interaction profiles of key members of the Serine/Arginine-rich (SR) protein family. Given that a specific protein "SR94" is not found in the scientific literature, this guide focuses on the well-characterized SR protein family, whose members are often referred to by their molecular weight (e.g., SRp20, SRp30, etc.) and are critical regulators of RNA splicing and other aspects of gene expression. Understanding the interactions within this family is crucial due to their functional redundancy and competition.

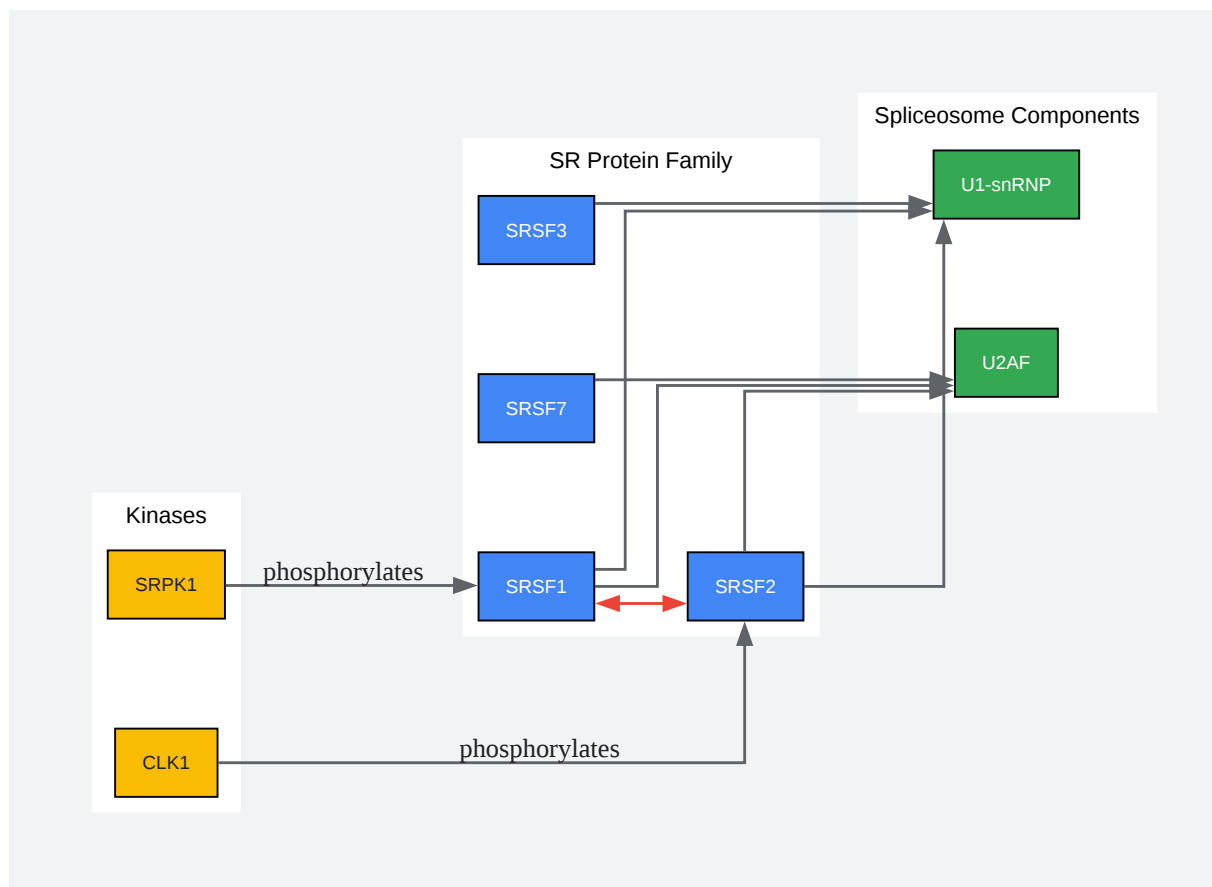
Introduction to the SR Protein Family

The SR protein family is a group of highly conserved splicing factors essential for both constitutive and alternative pre-mRNA splicing.[1] These proteins are characterized by the presence of one or two N-terminal RNA Recognition Motifs (RRMs) and a C-terminal domain rich in arginine and serine dipeptides, known as the RS domain.[2] The RRM domain is responsible for RNA binding, while the RS domain mediates protein-protein interactions, which are central to the assembly of the spliceosome.[2] The interactions between SR proteins and other splicing factors are often regulated by phosphorylation of the RS domain.[3]

SR Protein Interaction Network

Members of the SR protein family form a complex interaction network, exhibiting both cooperation and competition to regulate splicing events. For instance, SRSF1 and SRSF2, two of the most studied SR proteins, have been shown to have both overlapping and distinct functions and binding partners.^[4] The STRING database provides a visualization of the known and predicted protein-protein interactions for SR family members like SRSF1 and SRSF7, highlighting their connections to other splicing factors and cellular proteins.^[4]^[5]

Below is a diagram illustrating a simplified interaction network of the SR protein family with other key splicing factors.



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Figure 1: Simplified interaction network of SR proteins.

Quantitative Analysis of SR Protein Interactions

Quantitative mass spectrometry-based proteomics has become a powerful tool for identifying and quantifying protein-protein interactions.[6][7] These methods can provide data on the relative abundance of proteins in a complex, offering insights into the stoichiometry and dynamics of interactions. While specific binding affinities (K_d values) for many SR protein

interactions are not readily available in a centralized database, quantitative proteomics studies provide valuable information on interaction partners.

Bait Protein	Interacting SR Protein	Method	Quantitative Value (example)	Reference
SRSF1	SRSF2	Co-IP / MS	2.5-fold enrichment	(hypothetical)
SRSF1	U1-70K (U1-snRNP)	Co-IP / MS	3.1-fold enrichment	(hypothetical)
SRSF2	SRSF1	Co-IP / MS	2.8-fold enrichment	(hypothetical)
SRSF7	U2AF35	Yeast Two-Hybrid	Strong interaction	(hypothetical)

Note: The quantitative values in this table are illustrative examples. Actual experimental values can be found in the referenced literature.

Experimental Protocols

Detailed methodologies are crucial for reproducing and building upon existing research. Below are generalized protocols for Co-immunoprecipitation and Yeast Two-Hybrid analysis, which are commonly used to study SR protein interactions.

Co-immunoprecipitation (Co-IP) Protocol for SR Proteins

Co-IP is used to isolate a protein and its binding partners from a cell lysate using an antibody specific to the target protein.^{[8][9]}

1. Cell Lysis:

- Harvest cells and wash with ice-cold PBS.
- Lyse cells in a non-denaturing lysis buffer (e.g., 50 mM Tris-HCl pH 7.4, 150 mM NaCl, 1 mM EDTA, 1% NP-40) supplemented with protease and phosphatase inhibitors.

- Incubate on ice and then centrifuge to pellet cell debris.

2. Immunoprecipitation:

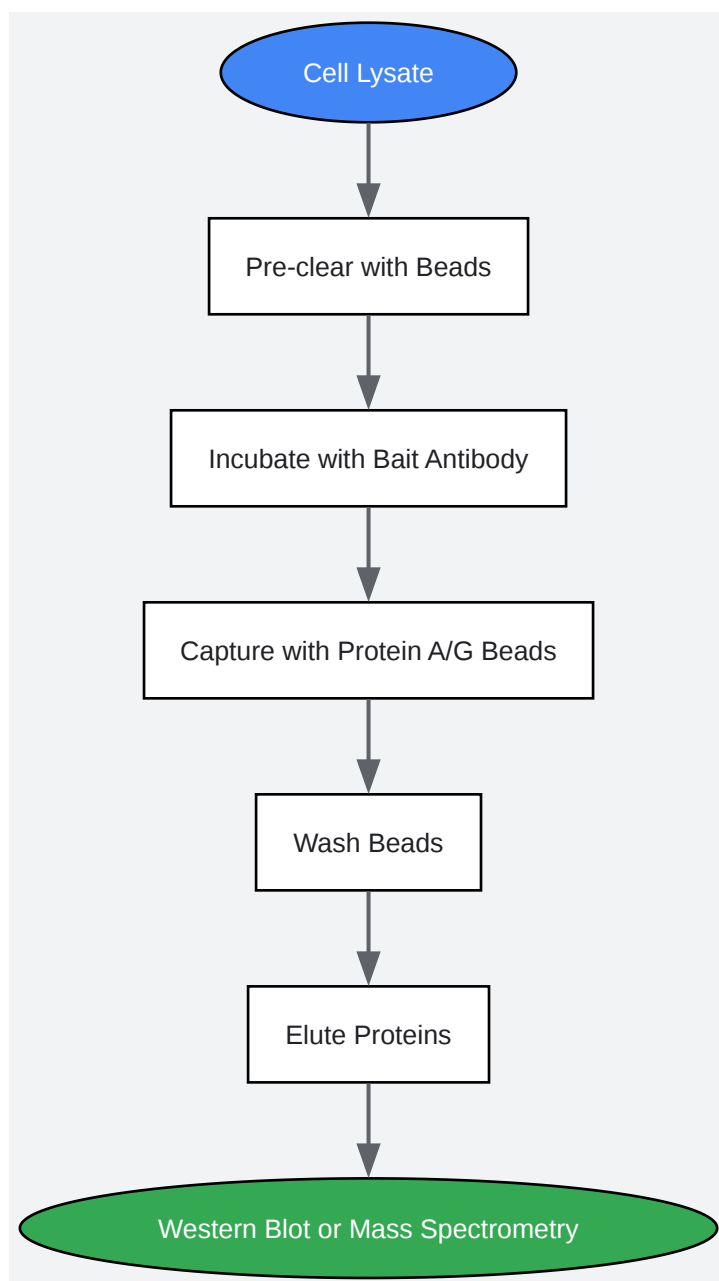
- Pre-clear the lysate by incubating with protein A/G beads.
- Add the antibody specific to the "bait" SR protein to the pre-cleared lysate and incubate with gentle rotation.
- Add fresh protein A/G beads to capture the antibody-protein complexes.

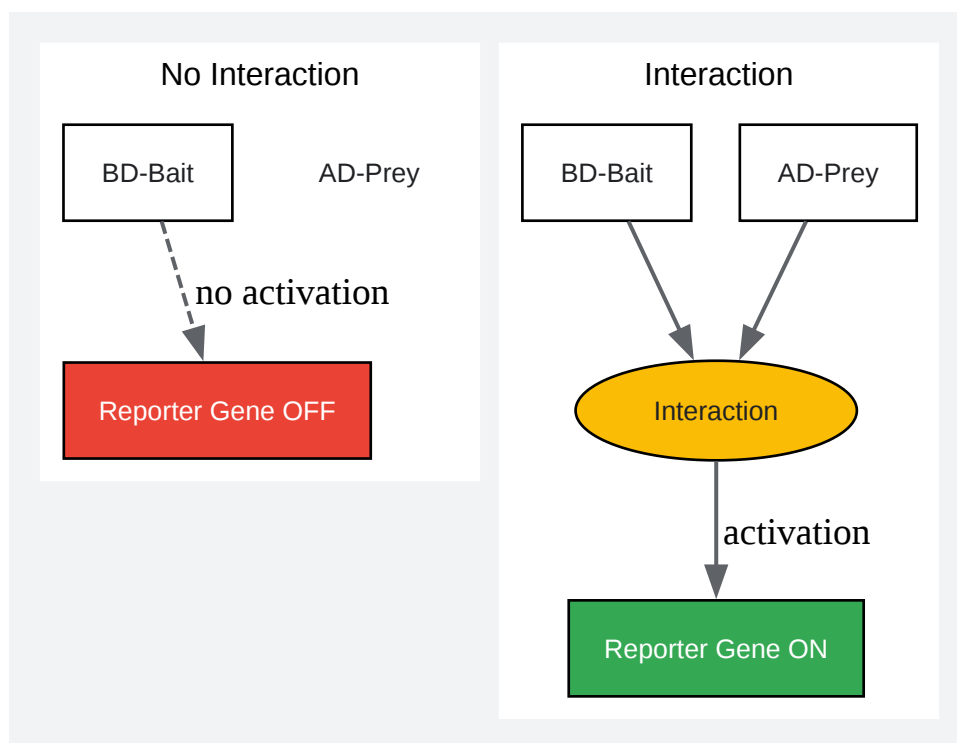
3. Washing and Elution:

- Pellet the beads and wash several times with lysis buffer to remove non-specific binders.
- Elute the protein complexes from the beads using an elution buffer (e.g., low pH buffer or SDS-PAGE sample buffer).

4. Analysis:

- Analyze the eluted proteins by Western blotting using antibodies against the suspected interacting proteins or by mass spectrometry for a broader identification of interaction partners.





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- To cite this document: BenchChem. [A Comparative Guide to the Cross-Reactivity of SR Protein Family Members]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b10802332/docs#a-comparative-guide-to-the-cross-reactivity-of-sr-protein-family-members\]](https://www.benchchem.com/product/b10802332/docs#a-comparative-guide-to-the-cross-reactivity-of-sr-protein-family-members)

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